

Application of Acid Blue 221 in textile dyeing research.

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Acid Blue 221

Cat. No.: B1171915

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Application Notes: Acid Blue 221 in Textile Dyeing

Introduction **Acid Blue 221** is an anionic dye belonging to the anthraquinone chemical class.^[1] These dyes are known for their application in dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.^{[2][3][4]} The dyeing process relies on the formation of ionic bonds between the sulfonic acid groups in the dye molecule and the amino groups present in the fiber, typically under acidic conditions.^[4] This results in vibrant, bright blue shades with good fastness properties.^[1]

Physicochemical and Performance Data

The following tables summarize the key performance indicators for **Acid Blue 221** when applied to textiles.

Table 1: Colorfastness Properties of Acid Blue 221 This table outlines the resistance of **Acid Blue 221**-dyed textiles to various environmental factors, based on ISO standards.

Fastness Test	Fading	Staining	ISO Standard Reference
Light Fastness	6	-	ISO 105-B02
Soaping	4	4-5	ISO 105-C06
Perspiration Fastness	5	4	ISO 105-E04
Oxygen Bleaching	3-4	5	ISO 105-N01
Seawater	5	5	ISO 105-E02
(Data sourced from World Dye Variety[1])			

Table 2: Recommended Dyeing Parameters for Acid Dyes on Protein/Nylon Fibers These are general starting parameters for acid dyes and should be optimized for specific substrates and desired shades with **Acid Blue 221**.

Parameter	Recommended Value/Range	Purpose
Dye Concentration	2-4% on weight of fiber (o.w.f)	For medium color intensity[5]
Liquor Ratio	30:1	To allow free movement of fabric[6]
pH	4.5 - 5.5 (Adjusted with Acetic Acid or Citric Acid)	Promotes dye-fiber ionic bonding[2][5]
Temperature (Wool/Nylon)	93-98°C (near boiling)	Ensures proper dye penetration and fixation[2]
Temperature (Silk)	85-90°C (below simmer)	Prevents damage to the silk fiber[2][5]
Dyeing Time	20-30 minutes at temperature	For dye exhaustion and leveling[5]
Auxiliaries	Glauber's Salt (Sodium Sulfate)	Optional, acts as a leveling agent[6]

Experimental Protocols

Protocol 1: Exhaust Dyeing of Wool/Nylon with Acid Blue 221

This protocol details the standard laboratory procedure for dyeing protein or polyamide fibers using an exhaustion method.

Workflow for Acid Dyeing Process

Caption: Workflow for the exhaust dyeing of textiles with **Acid Blue 221**.

Methodology:

- Fabric Preparation:
 - Weigh the dry fiber or fabric to calculate the required dye amount (e.g., 2-4% of the dry weight for a medium shade).[5]
 - Scour the material by washing it in hot water with a non-ionic detergent to remove any oils, starches, or sizing.[6] Rinse thoroughly. This ensures even dye uptake.
- Dyebath Preparation:
 - In a stainless steel or enamel pot, prepare a dyebath with a liquor ratio of approximately 30:1 (e.g., 3 liters of water for 100g of fabric).[6]
 - Add any leveling agents like Glauber's salt at this stage if desired.
 - Adjust the pH of the bath to 4.5-5.5 using white vinegar or citric acid.[2][5]
- Dyeing Process:
 - Separately, dissolve the calculated amount of **Acid Blue 221** powder in a small amount of hot water to create a stock solution.[2]
 - Add the thoroughly wetted fabric to the dyebath and stir gently for several minutes.[2]

- Add the dye stock solution to the dyebath.
- Slowly raise the temperature to just below a simmer for silk (approx. 85-90°C) or near boiling for wool and nylon (approx. 93-98°C).[2][5]
- Maintain this temperature and stir the fabric gently and frequently for 20-30 minutes to ensure even dyeing.[5]
- After the dyeing time, allow the dyebath to cool down gradually to prevent shocking and felting the wool fibers.[2]
- Rinsing and Drying:
 - Once cooled, remove the fabric from the dyebath.
 - Rinse with cool water until the water runs clear. A final wash with a pH-neutral detergent can help remove any unfixed dye.[5]
 - Allow the fabric to air dry away from direct sunlight.

Protocol 2: Colorfastness Testing

After dyeing, the fabric's performance must be evaluated using standardized tests.

Workflow for Colorfastness Evaluation

Caption: General workflow for evaluating the colorfastness of dyed textiles.

2.1 Methodology for Colorfastness to Washing (Adapted from ISO 105-C06)

- Prepare a composite specimen by taking a piece of the **Acid Blue 221**-dyed fabric and placing it between two standard adjacent fabrics (e.g., cotton and wool).
- Place the specimen in a container with a specified detergent solution and stainless steel balls.[7]
- Agitate the container in a testing machine at a specified temperature (e.g., 50°C) for a set duration (e.g., 30 minutes).[7]

- After the cycle, remove the specimen, rinse, and dry it.
- Evaluate the change in color of the dyed fabric and the degree of staining on the adjacent fabrics using the standard Grey Scales.[\[8\]](#) Ratings range from 1 (poor) to 5 (excellent).[\[8\]](#)

2.2 Methodology for Colorfastness to Rubbing (Adapted from ISO 105-X12)

- Mount a specimen of the dyed fabric onto the base of a crockmeter.[\[9\]](#)[\[10\]](#)
- Dry Rubbing: Mount a standard white cotton rubbing cloth onto the testing finger of the crockmeter.[\[9\]](#)
- Perform a set number of rubbing cycles (e.g., 10 cycles in 10 seconds).
- Remove the white cloth and evaluate the degree of color transfer using the Grey Scale for Staining.[\[11\]](#)
- Wet Rubbing: Repeat the test with a new white cloth that has been wetted with deionized water to a specified pickup percentage.[\[9\]](#)
- Evaluate the staining on the wet rubbing cloth. Ratings for both tests range from 1 (heavy staining) to 5 (no staining).[\[11\]](#)

2.3 Methodology for Colorfastness to Light (Adapted from ISO 105-B02)

- Place a specimen of the dyed fabric in a holder, partially covering it to leave an unexposed area for comparison.
- Simultaneously expose the test specimen and a set of Blue Wool standards (references 1 to 8) to an artificial light source (e.g., a Xenon arc lamp) under controlled conditions.[\[9\]](#)[\[11\]](#)
- Continue the exposure until a specified color change is observed on one of the Blue Wool standards.
- Assess the change in color of the exposed portion of the test specimen by comparing it to the unexposed portion.

- The lightfastness rating is the number of the Blue Wool standard that shows a similar amount of fading.[10] Ratings range from 1 (very poor) to 8 (outstanding).[10]

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